

Structural Validation of 3-(2-Bromophenyl) Isoxazoles: A Comparative Technical Guide

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Compound of Interest

Compound Name: 5-(2-Bromo-ethyl)-3-(2-bromophenyl)-isoxazole

CAS No.: 1231243-94-9

Cat. No.: B1383766

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Executive Summary

The Structural Challenge: 3-(2-bromophenyl) isoxazoles represent a privileged scaffold in medicinal chemistry, particularly for COX-2 inhibition and antimicrobial applications.^[1] However, the ortho-bromo substituent introduces a critical steric clash with the isoxazole core, forcing the biaryl system out of planarity. This "ortho-effect" creates a chiral axis (atropisomerism potential) and specific halogen-bonding motifs that define the molecule's solid-state stability and bioavailability.^[1]

The Solution: While NMR and DFT provide solution-state and theoretical insights, Single Crystal X-ray Diffraction (SC-XRD) remains the only technique capable of unambiguously resolving the torsion angle (

) and the supramolecular halogen-bonding network driven by the bromine atom.

Part 1: The Structural Challenge & Comparative Analysis

The "Ortho-Twist" Problem

In 3-phenylisoxazole, the rings can achieve near-planarity to maximize

-conjugation.^[1] Introducing a bromine atom at the 2-position (ortho) creates significant steric hindrance.^[1]

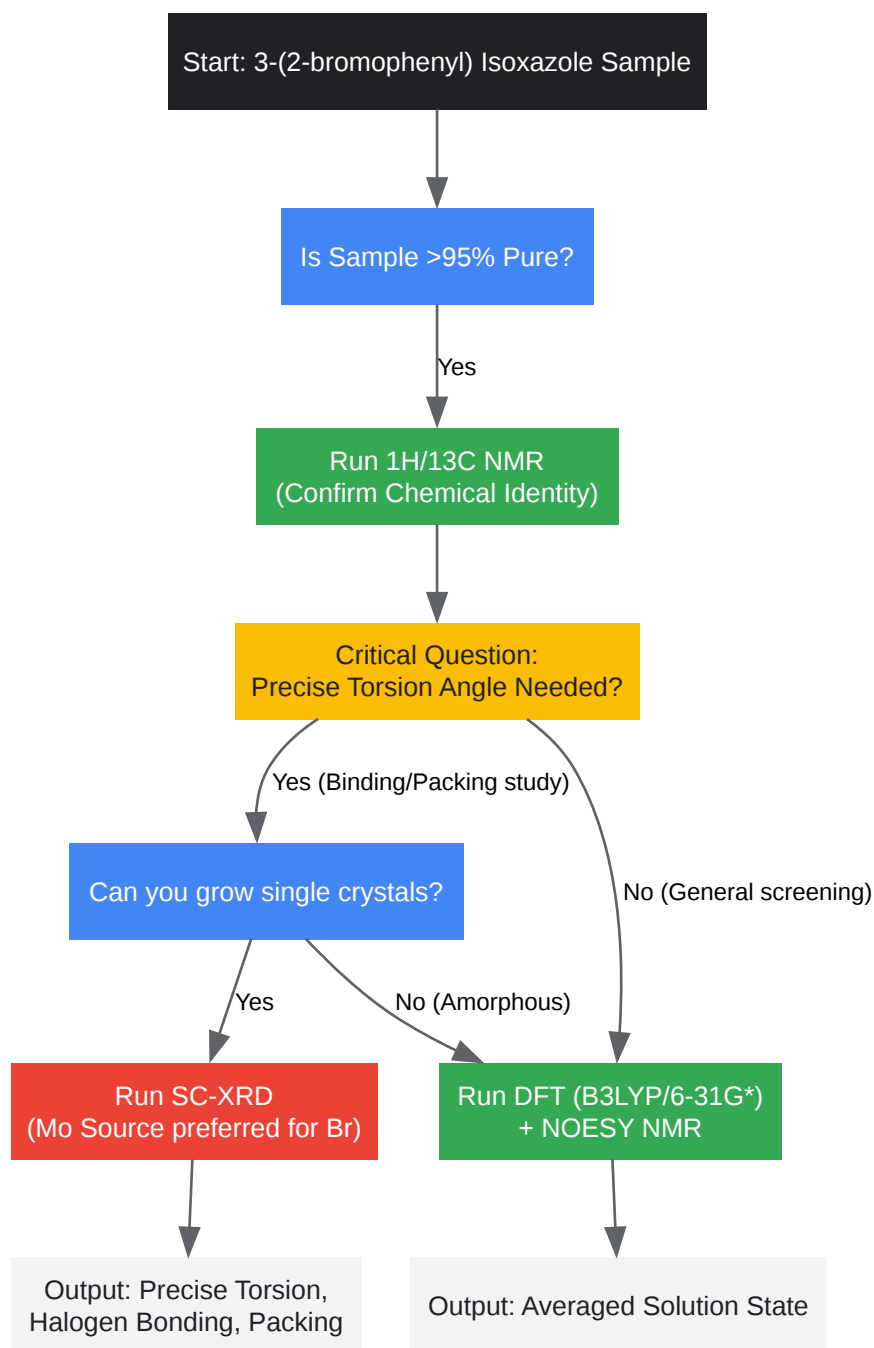
- Consequence: The phenyl ring rotates relative to the isoxazole to relieve strain.
- Why it matters: This torsion angle determines whether the molecule fits into a protein binding pocket.

Comparative Technology Assessment

Feature	X-Ray Crystallography (SC-XRD)	NMR Spectroscopy (NOESY/ROESY)	Computational Modeling (DFT)
Torsion Angle ()	Definitive. Direct observation of the frozen conformation. ^[1]	Ambiguous. Fast rotation on NMR timescale leads to averaged signals. ^[1]	Predictive. Calculates energy minima but ignores packing forces. ^[1]
Absolute Configuration	Yes. Anomalous scattering of Br allows absolute structure determination (Flack parameter). ^[1]	No. Requires chiral derivatization or shift reagents. ^[1]	N/A.
Intermolecular Interactions	High Resolution. Maps Halogen bonds (C-Br ^[1] ...N/O) and -stacking.	Low Resolution. Inferred from concentration-dependent shifts. ^[1]	Theoretical. Visualized via ESP maps but requires validation.
Sample State	Solid (Crystal required).	Solution (Deuterated solvent). ^[1]	Gas phase or solvation model. ^[1]

Decision Logic for Structural Validation

The following decision tree illustrates when to deploy SC-XRD versus alternative methods for this specific scaffold.



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Figure 1: Decision matrix for selecting structural validation methods. SC-XRD is prioritized when precise conformational data is required for Structure-Activity Relationship (SAR) studies.

[1]

Part 2: Experimental Protocol (SC-XRD)

Objective: Obtain high-quality diffraction data to resolve the C3-C1' torsion angle and bromine-mediated halogen bonding.

Crystallization Strategy

Brominated isoxazoles are often lipophilic.^[1] Standard slow evaporation is effective, but the solvent choice is critical to avoid disorder.

- Solvent System: Dissolve 20 mg of the compound in Dichloromethane (DCM) (good solubility).
- Antisolvent: Layer n-Hexane or Heptane (3:1 ratio) carefully on top.^[1]
- Condition: Store at 4°C in a vibration-free environment. The heavy Br atom aids in nucleation but can cause twinning if growth is too rapid.
- Target: Block-like colorless crystals (mm).

Data Collection & Refinement^[1]

- Radiation Source: Molybdenum (Mo-K α),
λ = 0.71073 Å.^[1]
 - Why: Although Copper (Cu) provides higher flux, Bromine has a high absorption coefficient. Mo radiation minimizes absorption errors (μ_{Br} = 10.8 cm⁻¹) and allows for better transmission through the crystal, yielding more accurate bond lengths.
- Temperature: 100 K (Cryostream).^[1]

- Why: Freezing thermal motion is essential to resolve the electron density of the isoxazole ring atoms (N vs. O) which have similar scattering factors.
- Strategy: Collect a complete sphere of data (redundancy > 4.0) to ensure accurate anomalous scattering corrections.

Workflow Diagram



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Figure 2: Linear workflow for the crystallographic characterization of brominated isoxazoles.

Part 3: Structural Insights & Data Interpretation[1]

When analyzing the structure of a 3-(2-bromophenyl) isoxazole, focus on these three specific metrics.

The Torsion Angle (Steric Lock)

The angle between the isoxazole plane (O1-N2-C3-C4-C5) and the phenyl ring (C1'-C6') is the critical parameter.[1]

- Expected Value:
.
- Significance: A value < 20° indicates crystal packing forces are overcoming the steric strain.
[1] A value > 45° suggests the Br atom is forcing a decoupling of the
-systems.

Halogen Bonding (The "Performance" Metric)

Bromine is a "Type II" halogen bond donor. In the crystal lattice, look for the "sigma-hole" interaction where the head of the Br atom points toward a Lewis base (N or O of a neighboring isoxazole).

Experimental Data Table (Representative Values):

Parameter	Interaction Type	Typical Distance (Å)	Angle (°)	Interpretation
C-Br[1][2]...N	Halogen Bond	2.90 - 3.10	165 - 175	Strong, directional interaction stabilizing the lattice.
C-Br[1]...O	Halogen Bond	3.00 - 3.20	150 - 170	Weaker than Br[1]...N, but common in isoxazoles.
C-H...O	Hydrogen Bond	2.30 - 2.60	120 - 150	Weak auxiliary interactions.[1]

Hirshfeld Surface Analysis

To validate that the crystal structure represents the bulk material properties, generate Hirshfeld surfaces (using CrystalExplorer).

- Red spots on surface: Indicate strong contacts (Halogen bonds).[1]
- Fingerprint Plot: The Br...N interactions will appear as distinct "spikes" in the bottom right/left of the 2D plot.

Part 4: References

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